Crizotinib Solubility and Stability Technical Support Center

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Compound of Interest

Compound Name:	*PF 02367982*
CAS No.:	*913344-84-0*
Cat. No.:	*B1679669*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) regarding the solubility and stability of Crizotinib in Phosphate-Buffered Saline (PBS) and other aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: Why is my Crizotinib not dissolving in PBS?

A1: Crizotinib is a weakly basic molecule with low intrinsic aqueous solubility, particularly at the neutral pH of standard PBS (pH 7.4).[1] Its solubility is highly pH-dependent, decreasing significantly as the pH increases. Direct dissolution in neutral or alkaline buffers will likely result in an insoluble suspension.[1]

Q2: What is the expected solubility of Crizotinib at different pH values?

A2: The aqueous solubility of Crizotinib is dramatically influenced by pH. As a general guideline, its solubility is substantially higher in acidic conditions.[1]

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Q3: My Crizotinib precipitated after diluting the DMSO stock into my aqueous buffer. What happened?

A3: This common issue is known as "fall-out" or precipitation. It occurs when a drug dissolved in a high concentration of an organic solvent, like DMSO, is rapidly diluted into an aqueous medium where it is less soluble.[1]

Q4: How can I prevent Crizotinib from precipitating when preparing my working solution in PBS?

A4: Several strategies can be employed to prevent precipitation:

- Stepwise Dilution: Avoid adding the concentrated DMSO stock directly to the final volume of your aqueous buffer. Instead, add a small amount of the buffer to your DMSO stock first, vortex to mix, and then add this intermediate solution to the rest of the buffer.[1]
- Continuous Agitation: Add the stock solution to the aqueous buffer slowly while continuously vortexing or stirring to ensure rapid dispersion and prevent localized high concentrations that can trigger precipitation.[1]
- pH Adjustment: Preparing the solution in a slightly acidic buffer (e.g., pH 4-5) can significantly increase solubility.[1]
- Use of Solubilizing Agents: For challenging situations, consider using a solubilizing agent like hydroxypropyl-β-cyclodextrin (HP-β-CD).[1]

Q5: What is the recommended solvent for preparing Crizotinib stock solutions?

A5: Anhydrous Dimethyl Sulfoxide (DMSO) is a commonly recommended solvent for creating high-concentration stock solutions of Crizotinib.[2][3]

Q6: How should I store my Crizotinib stock solution?

A6: Crizotinib stock solutions in DMSO should be stored at -20°C or, preferably, -80°C for long-term stability.[2] It is advisable to aliquot the stock solution into single-use vials to avoid multiple freeze-thaw cycles.[2][4]

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Q7: My Crizotinib solution seems to lose efficacy in my multi-day cell culture experiment. What could be the cause?

A7: This is likely due to the inherent instability of the Crizotinib molecule under certain conditions. Crizotinib is particularly susceptible to oxidative degradation.[2] In a typical cell culture environment, components in the media or cellular metabolic processes can generate reactive oxygen species (ROS), which can degrade the compound over time.[2] To mitigate this, it is recommended to perform a complete or partial media change with freshly diluted Crizotinib every 24-48 hours.[2]

Data Presentation

Crizotinib Solubility in Various Solvents

Solvent	Solubility	Reference
DMSO	5 mg/mL (warmed) - 45 mg/mL	[3]
Ethanol	~0.5 mg/mL	[5]
Dimethyl formamide (DMF)	~5 mg/mL	[5]
Water	Very poorly soluble (~10-20 µM)	[4]
1:1 DMF:PBS (pH 7.2)	~0.5 mg/mL	[5]

pH-Dependent Aqueous Solubility of Crizotinib

pH	Solubility (mg/mL)	Reference
1.6	> 10	[1]
8.2	< 0.1	[1]

Note: Data derived from studies on (R)-crizotinib.[1]

Experimental Protocols

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Protocol 1: Preparation of Crizotinib Stock Solution in DMSO

Materials:

- Crizotinib powder
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Procedure:

- Work in a sterile environment, such as a laminar flow hood.
- Accurately weigh the desired amount of Crizotinib powder and transfer it to a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Vortex the solution thoroughly for 2-5 minutes until the powder is completely dissolved. Gentle warming in a 37°C water bath can assist dissolution if needed.[1]
- Centrifuge the tube briefly to collect the solution at the bottom.
- Store the stock solution at -20°C or -80°C in single-use aliquots.

Protocol 2: Preparation of Crizotinib Working Solution in Aqueous Buffer (e.g., PBS)

Materials:

- Crizotinib stock solution in DMSO

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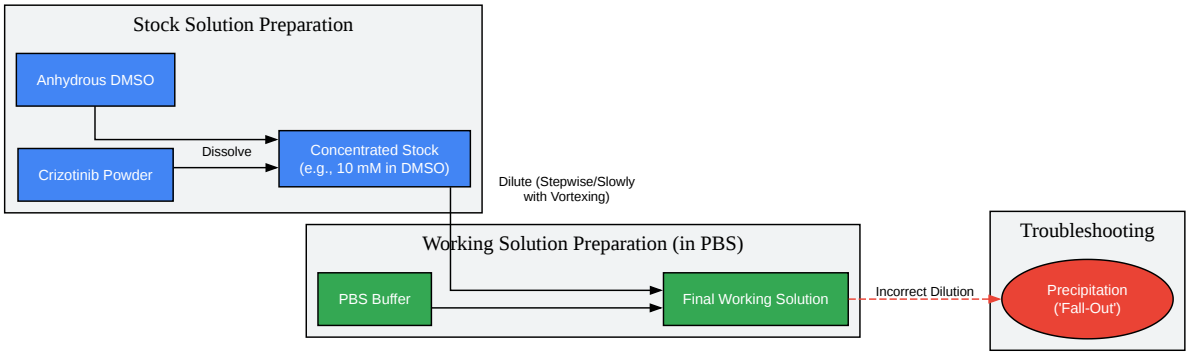
- Sterile aqueous buffer (e.g., PBS, pH 7.4)
- Sterile serological pipettes and pipette tips
- Vortex mixer or magnetic stirrer

Procedure:

- Thaw a single aliquot of the Crizotinib stock solution at room temperature.
- Perform serial dilutions of the stock solution in the desired aqueous buffer to achieve the final concentration for your experiment.
- Crucially, to avoid precipitation, add the stock solution to the buffer slowly while continuously vortexing or stirring.[1]
- Ensure the final DMSO concentration in your experimental setup is low (typically <0.5%) to avoid solvent-induced toxicity.[1]
- Prepare a vehicle control using the same final concentration of DMSO as in the drug-treated samples.

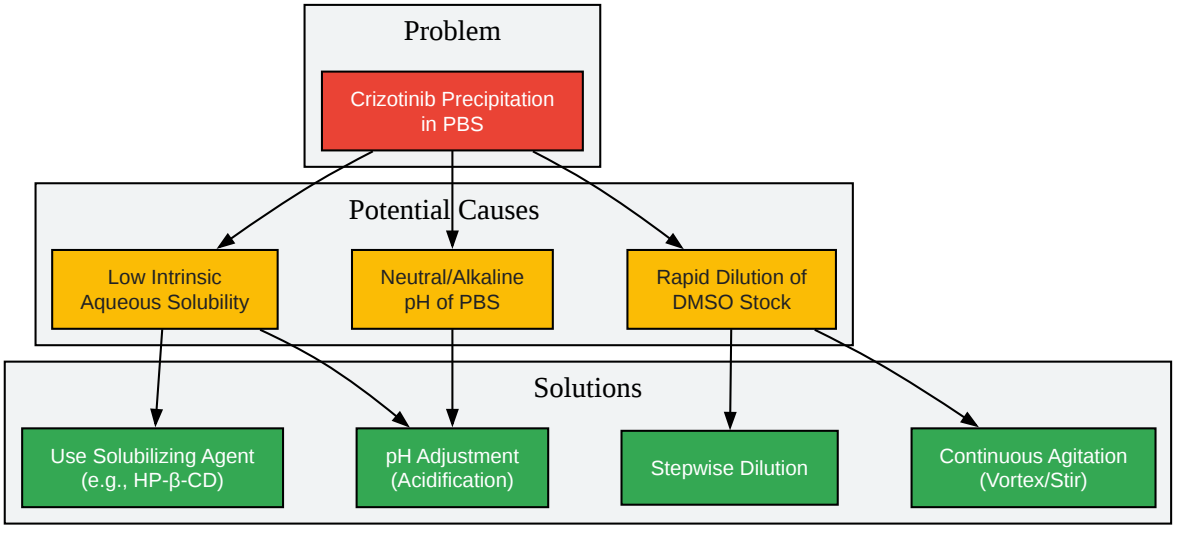
Mandatory Visualizations

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Caption: Workflow for preparing an aqueous working solution of Crizotinib.



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